

2-Bromo-5-nitro-1H-indole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-nitro-1H-indole

Cat. No.: B580400

[Get Quote](#)

Technical Guide: 2-Bromo-5-nitro-1H-indole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthetic approaches, and potential biological relevance of **2-Bromo-5-nitro-1H-indole**. This information is intended to support research and development efforts in medicinal chemistry and related fields.

Core Molecular Data

The fundamental molecular properties of **2-Bromo-5-nitro-1H-indole** are summarized in the table below. These data are essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₅ BrN ₂ O ₂ [1][2][3]
Molecular Weight	241.04 g/mol [1][2][4]
CAS Number	1246471-11-3[1][2]
Appearance	Light yellow to yellow solid
Storage Conditions	Keep in a dark place, under an inert atmosphere, and store in a freezer at -20°C.[2][5]

Synthetic Approaches

The synthesis of substituted indoles, such as **2-Bromo-5-nitro-1H-indole**, typically involves a multi-step process. While a specific protocol for this exact compound is not readily available in the provided search results, a general synthetic strategy can be inferred from the synthesis of related nitroindole derivatives. A common approach involves the nitration of an indole precursor, followed by bromination.

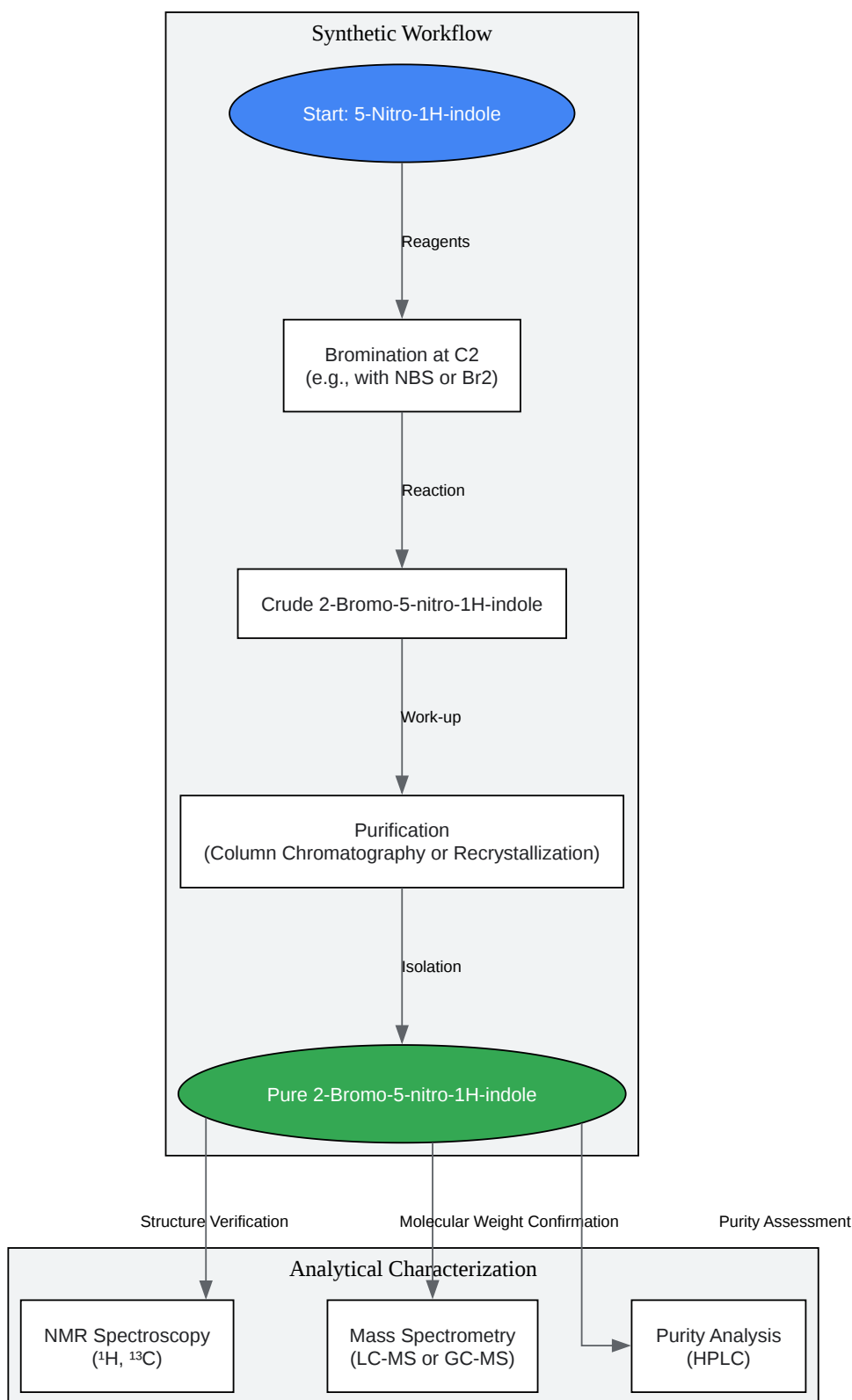
General Experimental Protocol Outline:

A plausible synthetic route could begin with the nitration of a suitable indole substrate, followed by the selective bromination at the C2 position. The synthesis of nitroindole derivatives often starts from commercially available indole precursors.

- **Nitration of the Indole Ring:** The introduction of a nitro group at the 5-position of the indole ring is a key step. This is often achieved through electrophilic nitration using a mixture of nitric acid and sulfuric acid at low temperatures.[6] The reaction progress should be carefully monitored by thin-layer chromatography (TLC).[7]
- **Bromination of the Nitroindole:** Following the successful synthesis of 5-nitro-1H-indole, the next step would be the selective bromination at the 2-position. This can be a challenging step due to the reactivity of the indole ring. Various brominating agents and reaction conditions can be explored to achieve the desired regioselectivity.

- Purification: The final product, **2-Bromo-5-nitro-1H-indole**, would require purification. Common purification techniques for such compounds include recrystallization from a suitable solvent or column chromatography on silica gel.^[7]

The following diagram illustrates a logical workflow for the synthesis and characterization of **2-Bromo-5-nitro-1H-indole**.



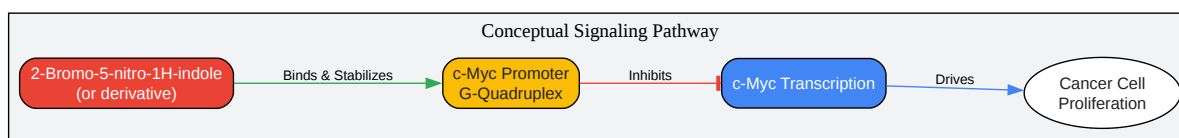
[Click to download full resolution via product page](#)

A logical workflow for the synthesis and analysis of **2-Bromo-5-nitro-1H-indole**.

Potential Biological Relevance and Signaling

Derivatives of 5-nitroindole have been investigated for their potential as anticancer agents.[1] Specifically, some of these compounds have been identified as binders of c-Myc G-quadruplex DNA.[1] The c-Myc oncogene is a key regulator of cell proliferation, and its overexpression is a hallmark of many cancers. The formation of G-quadruplex structures in the promoter region of the c-Myc gene can inhibit its transcription. Therefore, small molecules that can bind to and stabilize these G-quadruplexes are of significant interest in drug development.

The diagram below provides a conceptual overview of the potential mechanism of action for a 5-nitroindole derivative as a c-Myc inhibitor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and in Vitro Evaluation of Novel 5-Nitroindole Derivatives as c-Myc G-Quadruplex Binders with Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2-bromo-5-nitro-1H-indole | C₈H₅BrN₂O₂ | CID 53429159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-5-nitro-1H-indole [synhet.com]
- 4. CN102558017A - Method for preparing 5-bromoindole - Google Patents [patents.google.com]

- 5. ecommons.luc.edu [ecommons.luc.edu]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2-Bromo-5-nitro-1H-indole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580400#2-bromo-5-nitro-1h-indole-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com